

(S)-(+)-2-methoxypropanol material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: (S)-(+)-2-methoxypropanol

Cat. No.: B039319

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An In-depth Technical Guide on the Material Safety of (S)-(+)-2-Methoxypropanol

This guide provides comprehensive safety and technical information regarding **(S)-(+)-2-methoxypropanol** (CAS No. 116422-39-0), intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a thorough understanding of the substance's properties and associated hazards.

Substance Identification

(S)-(+)-2-Methoxypropanol is a chiral chemical compound. It is crucial to distinguish it from its isomers, such as 1-methoxy-2-propanol, as their toxicological and physical properties can differ.

Identifier	Value
Chemical Name	(S)-(+)-2-Methoxypropanol
Synonyms	(2S)-2-methoxypropan-1-ol[1]
CAS Number	116422-39-0[2][3]
Molecular Formula	C4H10O2[1][3]
Molecular Weight	90.12 g/mol [1][3]
Physical State	Liquid[2]
Appearance	Colorless[2]


Hazard Identification and Classification

This chemical is classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[2] It is a flammable liquid and vapor.[2]

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[1][2]

Label Elements

Element	Details
Pictogram	
Signal Word	Warning[2]
Hazard Statements	Flammable liquid and vapor.[2]
Precautionary Statements	Prevention: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking. Keep container tightly closed. Ground/bond container and receiving equipment. Use explosion-proof electrical/ventilating/lighting equipment. Use only non-sparking tools. Take precautionary measures against static discharge. Wear protective gloves/protective clothing/eye protection/face protection. Response: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. In case of fire: Use CO2, dry chemical, or foam for extinction. Storage: Store in a well-ventilated place. Keep cool. Disposal: Dispose of contents/container to an approved waste disposal plant.[2]

Note: Some related methoxypropanol isomers, such as 2-methoxypropanol (CAS 1589-47-5), carry additional hazard classifications including serious eye damage, skin irritation, respiratory irritation, and may damage an unborn child (Repr. 1B, H360D).[4][5][6] While not specified for the (S)-(+)-enantiomer, caution is advised.

Physicochemical Properties

The quantitative physical and chemical properties of **(S)-(+)-2-methoxypropanol** are summarized below.

Property	Value	Source
Density	0.938 g/cm ³	[2]
Boiling Point	130.0 ± 0.0 °C at 760 mmHg	[3]
Melting Point	-84.2 °C	[3]
Flash Point	33 °C / 91.4 °F	[2]
Vapor Pressure	4.4 ± 0.5 mmHg at 25°C	[3]
LogP (Octanol/Water Partition Coefficient)	-0.45	[3]

Toxicological Information

There is no acute toxicity information available for this specific product, **(S)-(+)-2-methoxypropanol**.^[2] However, symptoms of overexposure to similar compounds may include headache, dizziness, tiredness, nausea, and vomiting.^[2]

For the related compound 2-methoxypropanol, developmental toxicity is a primary concern.^[7] ^[8] It has been shown to be teratogenic in rats and rabbits.^[8] The main metabolite, 2-methoxypropionic acid, is believed to be responsible for this developmental toxicity.^[8]

Effect	Observation
Acute Toxicity	No data available for the product.
Skin Corrosion/Irritation	May cause irritation. ^[9]
Serious Eye Damage/Irritation	May cause mild irritation. ^[9]
STOT – Single Exposure	May cause respiratory irritation. High concentrations can lead to central nervous system depression. ^[9]
Reproductive Toxicity	The related compound 2-methoxypropanol (CAS 1589-47-5) is classified as potentially damaging to the unborn child. ^{[4][5]}

Safe Handling and Experimental Protocols

Adherence to strict safety protocols is mandatory when handling **(S)-(+)-2-methoxypropanol**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment to prevent ignition.
- Ensure safety showers and eyewash stations are readily accessible.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat. Check gloves for leak-tightness before use.[\[10\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA approved respirator.

Handling Protocol

- Read and understand the SDS thoroughly before use.
- Ensure all ignition sources (sparks, open flames, hot surfaces) are eliminated from the handling area.
- Ground and bond containers and receiving equipment during transfers to prevent static discharge.
- Use only non-sparking tools.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing. Do not ingest or inhale.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)

Storage Protocol

- Store in a cool, dry, and well-ventilated place away from heat and ignition sources.
- Keep containers tightly closed.[\[2\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[2\]](#)

Emergency Procedures

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[2\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove all contaminated clothing. If skin irritation persists, call a physician.[\[2\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[2\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek medical attention.[\[2\]](#)[\[10\]](#)

Accidental Release (Spill) Protocol

- Isolate and Ventilate: Immediately remove all sources of ignition.[\[9\]](#) Isolate the hazard area and deny entry to unprotected personnel.[\[9\]](#) Ensure adequate ventilation.
- Containment: Use non-combustible absorbent material like sand, earth, or vermiculite to soak up the spill.[\[4\]](#)[\[9\]](#) Prevent the spill from entering drains or waterways.[\[4\]](#)[\[10\]](#)
- Cleanup: Use spark-proof tools for collection.[\[2\]](#) Collect the absorbent material and spilled chemical into a suitable, closed, and labeled container for disposal.[\[4\]](#)
- Decontamination: Wash the spill area with water.[\[9\]](#)
- Reporting: Report the spill to the relevant environmental health and safety authority.

Visualized Workflow

The following diagram illustrates the standard workflow for safely handling **(S)-(+)-2-methoxypropanol** in a laboratory setting.

Caption: Workflow for the safe laboratory handling of **(S)-(+)-2-methoxypropanol**.

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